

Application Notes and Protocols for MRT-81 Stock Solution Preparation

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Compound of Interest

Compound Name: MRT-81
Cat. No.: B15542057

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These application notes provide a detailed protocol for the preparation of **MRT-81** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experiments involving this compound.

Introduction

MRT-81 is a potent inhibitor of the Smoothed (Smo) receptor, a key component of the Hedgehog signaling pathway.[1][2] Accurate preparation of a stable, concentrated stock solution is the first critical step for in vitro and in vivo studies investigating its biological activity and therapeutic potential. Dimethyl sulfoxide (DMSO) is the recommended solvent for **MRT-81** due to its high solubilizing capacity for this compound.[3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **MRT-81** and its solution in DMSO.

Property	Value	Reference
Molecular Weight	555.64 g/mol	[3]
Solubility in DMSO	100 mg/mL (179.97 mM) (ultrasonic may be needed)	[3]
Recommended Stock Concentration	10 mM - 50 mM	
Storage Temperature (Powder)	-20°C	[3]
Storage Temperature (DMSO Stock)	-20°C (short-term) or -80°C (long-term)	[4]
Stock Solution Stability	≥ 1 month at -20°C, ≥ 6 months at -80°C	[4]

Experimental Protocol: Preparation of a 10 mM MRT-81 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **MRT-81** stock solution in DMSO.

Materials and Equipment

- **MRT-81** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure

- Calculate the required mass of **MRT-81**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **MRT-81** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 555.64 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 5.56 \text{ mg}$
- Weighing **MRT-81**:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh out 5.56 mg of **MRT-81** powder into the tared microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **MRT-81** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If dissolution is difficult, sonicate the tube in a water bath for 5-10 minutes.[3]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
[4]

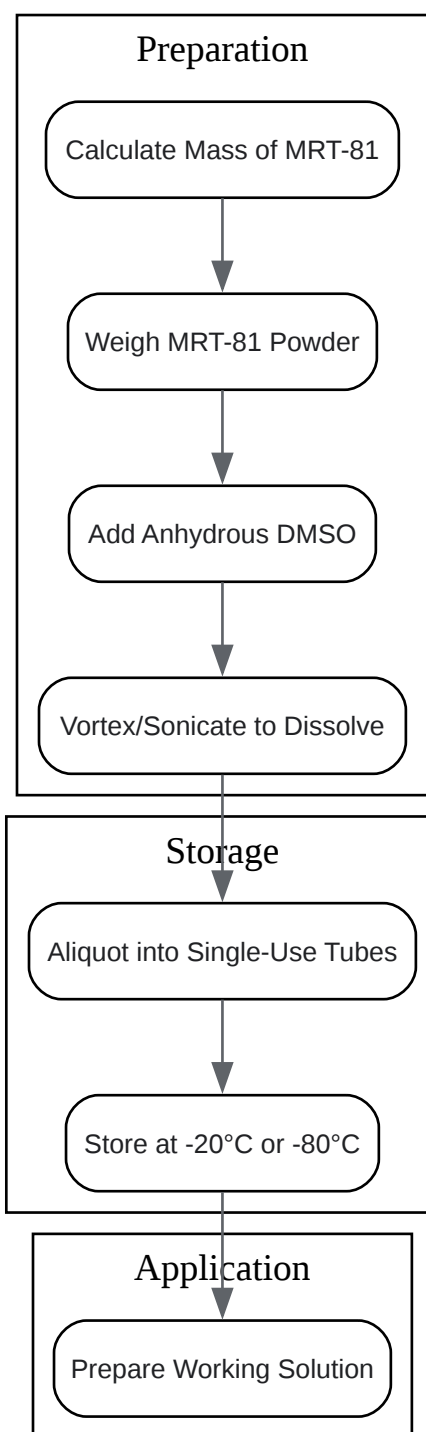
- Label each aliquot clearly with the compound name, concentration, and date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C.[4]
- For long-term storage (up to 6 months), store the aliquots at -80°C.[4]

Preparation of Working Solutions

- When preparing working solutions for cell-based assays, dilute the stock solution in the appropriate cell culture medium.
- It is critical to ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.[4] A stepwise dilution may be necessary to prevent precipitation of the compound.[4]

Diagrams

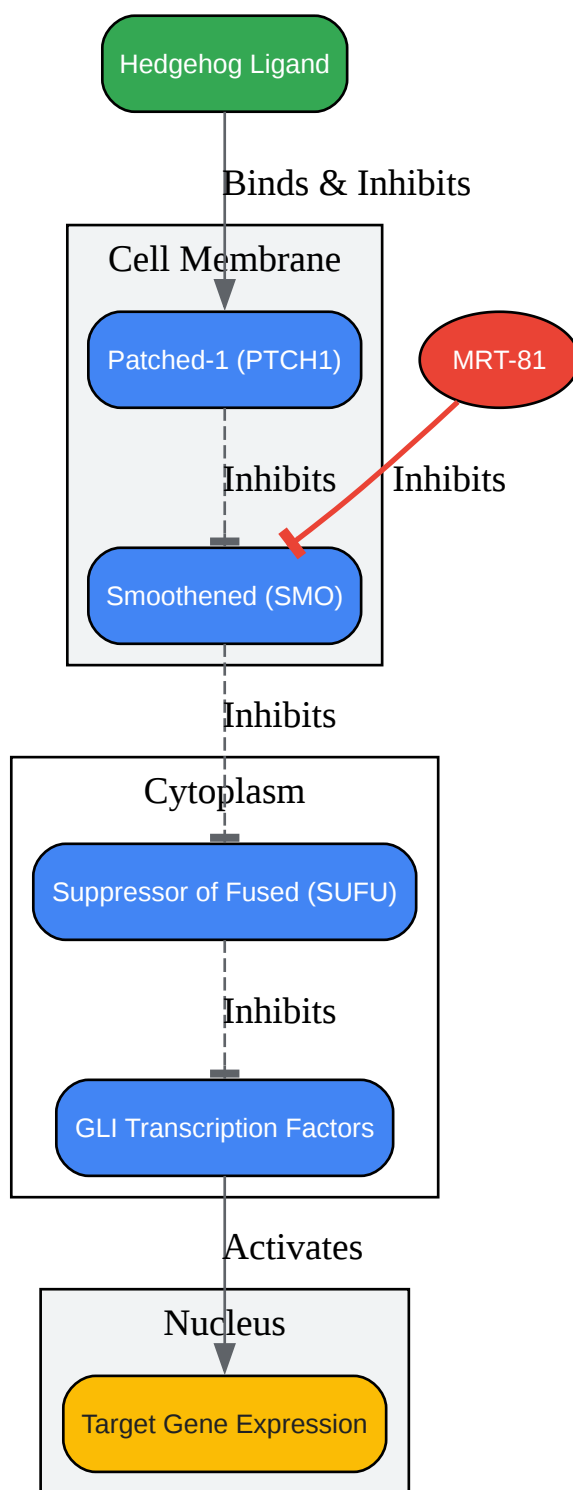
Experimental Workflow



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Caption: Workflow for **MRT-81** Stock Solution Preparation.

Hedgehog Signaling Pathway Inhibition by **MRT-81**



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Caption: **MRT-81** inhibits the Hedgehog pathway by targeting Smoothened.

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